

3-(Trifluoromethyl)benzenesulfonyl chloride CAS number 777-44-6

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Compound of Interest

Compound Name: 3-(Trifluoromethyl)benzenesulfonyl chloride

Cat. No.: B1349289

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An In-depth Technical Guide to **3-(Trifluoromethyl)benzenesulfonyl chloride**

CAS Number: 777-44-6

This technical guide provides a comprehensive overview of **3-(Trifluoromethyl)benzenesulfonyl chloride**, a key reagent for researchers, scientists, and professionals in drug development. It details the compound's physicochemical properties, reactivity, applications, and safety protocols, offering a critical resource for its use in synthesis.

Physicochemical and Spectroscopic Data

3-(Trifluoromethyl)benzenesulfonyl chloride is a colorless to yellow clear liquid.^[1] It is a fluorinated building block recognized for its role in introducing the trifluoromethylphenylsulfonyl moiety into organic molecules.^[2] The presence of the trifluoromethyl (CF₃) group, a strong electron-withdrawing group, significantly influences the reactivity of the sulfonyl chloride functional group.^{[3][4]}

Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	777-44-6	[1] [5] [6]
Molecular Formula	C ₇ H ₄ ClF ₃ O ₂ S	[5] [6]
Molecular Weight	244.62 g/mol	[5] [7]
Appearance	Colorless to Yellow clear liquid	[1]
Purity	>98.0%	[1]
Boiling Point	88-90 °C at 6 mmHg	[5] [7]
Density	1.526 g/mL at 25 °C	[7]

| Refractive Index | n_{20/D} 1.485 |[\[7\]](#) |

Table 2: Chemical Identifiers

Identifier	Value	Source
Synonyms	α,α,α-Trifluorotoluene-3-sulfonyl Chloride	[1]
InChI Key	ONCAZCNPWWQQMW-UHFFFAOYSA-N	[7]
SMILES String	FC(F)(F)c1ccccc1S(Cl)(=O)=O	[7]
PubChem CID	2733250	[8]

| Beilstein/REAXYS | 2650774 |[\[7\]](#) |

Spectroscopic data, including Mass Spectrometry (MS), is available for this compound.[\[9\]](#)

Reactivity and Synthetic Applications

The core utility of **3-(Trifluoromethyl)benzenesulfonyl chloride** lies in its function as a potent electrophile, a characteristic enhanced by the electron-withdrawing CF₃ group.[\[3\]](#) This makes it

a valuable reagent for introducing the 3-(trifluoromethyl)phenylsulfonyl group into various molecular scaffolds. Its primary applications are in the synthesis of sulfonamides and sulfonate esters.

- **Pharmaceutical and Agrochemical Synthesis:** The trifluoromethyl group is a privileged motif in medicinal chemistry.[4][10] Its incorporation into drug candidates can enhance metabolic stability, improve lipophilicity, increase binding affinity to biological targets, and modify the absorption, distribution, metabolism, and excretion (ADME) profile.[4][11] Consequently, **3-(Trifluoromethyl)benzenesulfonyl chloride** is a vital building block for creating novel active pharmaceutical ingredients (APIs) and next-generation agrochemicals like pesticides and herbicides.[11][12]
- **Key Reactions:**
 - **Sulfonamide Formation:** Reacts readily with primary and secondary amines to form sulfonamides. This is a cornerstone reaction in the development of many therapeutic agents.[3]
 - **Sulfonate Ester Formation:** Reacts with alcohols to yield sulfonate esters.[3]

Experimental Protocols

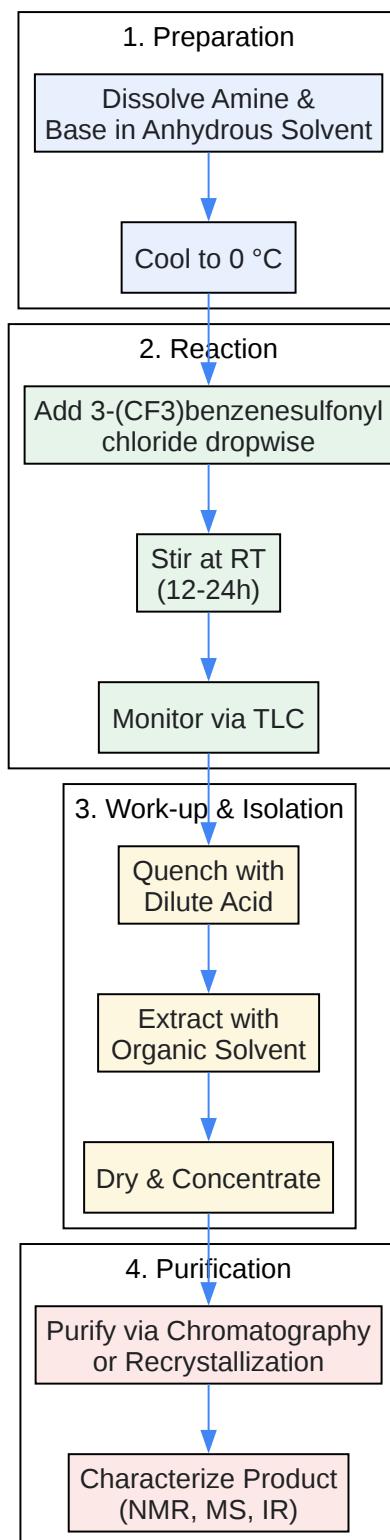
While specific protocols are application-dependent, a general procedure for the synthesis of a sulfonamide using **3-(Trifluoromethyl)benzenesulfonyl chloride** is outlined below. This protocol is representative of its common use in creating diverse compound libraries for drug discovery.

General Experimental Protocol: Synthesis of N-Aryl-3-(trifluoromethyl)benzenesulfonamide

- **Reaction Setup:** To a solution of a substituted aniline (1.0 equivalent) and a base such as pyridine or triethylamine (1.2 equivalents) in an anhydrous solvent (e.g., Dichloromethane, Tetrahydrofuran) at 0 °C, add **3-(Trifluoromethyl)benzenesulfonyl chloride** (1.1 equivalents) dropwise.
- **Reaction Execution:** Stir the reaction mixture at 0 °C for 30 minutes and then allow it to warm to room temperature. Monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction is typically stirred for 12-24 hours.

- Work-up: Upon completion, quench the reaction with a dilute acid solution (e.g., 1M HCl). Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure.
- Final Product: Purify the resulting crude residue by flash column chromatography or recrystallization to yield the pure sulfonamide product. Characterize the final compound using NMR, Mass Spectrometry, and IR spectroscopy.

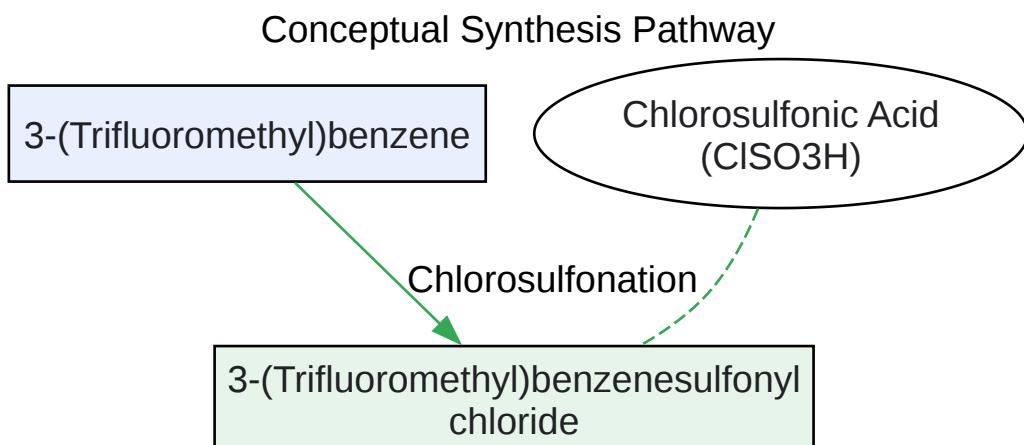
General Experimental Workflow for Sulfonamide Synthesis

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Caption: General workflow for sulfonamide synthesis.

Synthesis Pathway

Benzenesulfonyl chlorides are generally prepared through several established methods.^[13] A common industrial approach involves the chlorosulfonation of the corresponding benzene derivative. For **3-(Trifluoromethyl)benzenesulfonyl chloride**, this would involve reacting 3-(trifluoromethyl)benzene with a strong chlorosulfonating agent.



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Caption: Conceptual synthesis of the title compound.

Safety and Handling

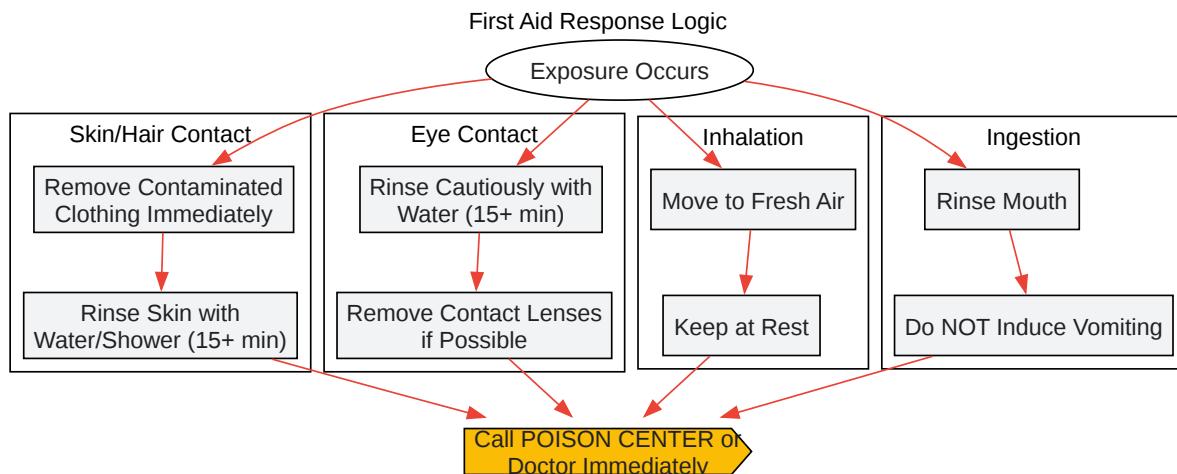
3-(Trifluoromethyl)benzenesulfonyl chloride is a corrosive and water-reactive compound that requires careful handling in a controlled environment.^[14]

Table 3: GHS Hazard Information

Category	Information
Pictogram	GHS05 (Corrosion)
Signal Word	Danger
Hazard Statements	H314: Causes severe skin burns and eye damage. ^[15] H290: May be corrosive to metals. [1]

| Precautionary Statements | P260: Do not breathe dust/fume/gas/mist/vapors/spray.[[15](#)] P280: Wear protective gloves/protective clothing/eye protection/face protection.[[15](#)] P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[[15](#)] P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[15](#)] P310: Immediately call a POISON CENTER/doctor. P405: Store locked up.[[15](#)] P501: Dispose of contents/container to an approved waste disposal plant.[[1](#)] |

- Handling: Use only under a chemical fume hood.[[14](#)] Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist.[[14](#)] Handle under an inert atmosphere (e.g., nitrogen) as the compound is water-reactive.[[14](#)]
- Storage: Store in a corrosive-resistant container with a resistant inner liner.[[1](#)] Keep the container tightly closed and store locked up in a dry, well-ventilated place.[[14](#)][[15](#)]
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including chemical-resistant gloves, safety goggles, and a face shield.[[14](#)][[15](#)] Respiratory protection may be required depending on the scale of use.[[15](#)]
- Spills: Absorb spillage with inert material (e.g., sand, silica gel) to prevent material damage. [[1](#)] Do not expose spills to water.[[14](#)]



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Caption: First aid measures following exposure.

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